

# Magnesium oxalate solubility product (Ksp) in aqueous solutions.

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## Compound of Interest

Compound Name: Magnesium oxalate

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An In-depth Technical Guide to the Solubility Product (Ksp) of **Magnesium Oxalate** in Aqueous Solutions

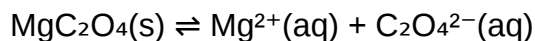
## For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility product (Ksp) of **magnesium oxalate** ( $\text{MgC}_2\text{O}_4$ ) in aqueous solutions. It includes quantitative data, detailed experimental protocols for Ksp determination, and visualizations of the underlying chemical principles and workflows.

## Introduction to Magnesium Oxalate Solubility

**Magnesium oxalate** is an organic salt with the chemical formula  $\text{MgC}_2\text{O}_4$ . It exists in both an anhydrous form and as a dihydrate ( $\text{MgC}_2\text{O}_4 \cdot 2\text{H}_2\text{O}$ ). Both forms are sparingly soluble in water, a characteristic that is quantified by the solubility product constant, Ksp. The dissolution of **magnesium oxalate** in water is a dynamic equilibrium between the solid salt and its constituent ions in solution. Understanding the Ksp of **magnesium oxalate** is crucial in various fields, including geochemistry, industrial chemistry, and particularly in the pharmaceutical and biomedical sciences, where it can be relevant to the study of biomineralization and the effects of magnesium on calcium oxalate kidney stone formation.<sup>[1][2][3]</sup>

The equilibrium for the dissolution of **magnesium oxalate** is represented by the following equation:



The solubility product constant ( $K_{\text{sp}}$ ) is the mathematical product of the molar concentrations of the dissolved ions, each raised to the power of its stoichiometric coefficient. For **magnesium oxalate**, the  $K_{\text{sp}}$  expression is:

$$K_{\text{sp}} = [\text{Mg}^{2+}][\text{C}_2\text{O}_4^{2-}]$$

A smaller  $K_{\text{sp}}$  value indicates lower solubility. The solubility can be influenced by various factors, including temperature, pH, and the presence of common ions or other complexing agents in the solution.

## Quantitative Solubility Data

The reported  $K_{\text{sp}}$  values for **magnesium oxalate** can vary depending on the experimental conditions such as temperature. The following table summarizes the available quantitative data.

Molar Solubility (s) (mol/L)	$K_{\text{sp}}$ Value	Temperature (°C)	Notes	Reference
0.0093	$8.6 \times 10^{-5}$	Not Specified	Calculated from molar solubility.	[4]
Not Specified	$8.5 \times 10^{-5}$	25	Standard state.	[5]
Not Specified	$1.8 \times 10^{-3}$	Not Specified	Mentioned in the context of an acid-catalyzed titration.	[6]

## Experimental Protocols for $K_{\text{sp}}$ Determination

The determination of the  $K_{sp}$  for a sparingly soluble salt like **magnesium oxalate** typically involves preparing a saturated solution and then measuring the concentration of one of its ions. A common and effective method is the redox titration of the oxalate ion ( $C_2O_4^{2-}$ ) with potassium permanganate ( $KMnO_4$ ).

## Preparation of a Saturated Magnesium Oxalate Solution

Objective: To create a solution where the dissolved magnesium and oxalate ions are in equilibrium with the solid **magnesium oxalate**.

Materials:

- **Magnesium oxalate** ( $MgC_2O_4$ ) solid
- Distilled or deionized water
- Beaker or flask
- Stirring apparatus (magnetic stirrer and stir bar)
- Filtration apparatus (funnel, filter paper)

Procedure:

- Add an excess amount of solid **magnesium oxalate** to a known volume of distilled water in a beaker. The presence of undissolved solid at the end of the process is crucial to ensure saturation.<sup>[7][8]</sup>
- Stir the mixture vigorously for an extended period to allow the dissolution equilibrium to be reached. The time required can vary, but several hours of continuous stirring is recommended.
- Allow the undissolved solid to settle to the bottom of the container.
- Carefully filter the supernatant liquid to separate the saturated solution from the excess solid **magnesium oxalate**. The resulting filtrate is a saturated solution of  $MgC_2O_4$ .<sup>[7]</sup>

## Redox Titration of Oxalate with Potassium Permanganate

Objective: To determine the concentration of the oxalate ion in the saturated solution, which then allows for the calculation of the  $K_{sp}$ .

Background: In an acidic solution, potassium permanganate (a strong oxidizing agent with a deep purple color) reacts with oxalate ions (a reducing agent) to produce manganese(II) ions (colorless), carbon dioxide, and water. The endpoint of the titration is indicated by the first persistent pink color from a slight excess of permanganate ions.

The balanced net ionic equation for this redox reaction is:  $2\text{MnO}_4^-(\text{aq}) + 5\text{C}_2\text{O}_4^{2-}(\text{aq}) + 16\text{H}^+(\text{aq}) \rightarrow 2\text{Mn}^{2+}(\text{aq}) + 10\text{CO}_2(\text{g}) + 8\text{H}_2\text{O}(\text{l})$

Materials:

- Saturated **magnesium oxalate** solution
- Standardized potassium permanganate ( $\text{KMnO}_4$ ) solution of known concentration
- Sulfuric acid ( $\text{H}_2\text{SO}_4$ ), e.g., 9M
- Buret, pipet, and Erlenmeyer flasks
- Hot plate or water bath

Procedure:

- Pipette a precise volume of the saturated **magnesium oxalate** solution into an Erlenmeyer flask.
- Acidify the solution by adding a sufficient volume of sulfuric acid. The acidic environment is necessary for the redox reaction to proceed correctly.[\[6\]](#)[\[9\]](#)
- Gently heat the solution to approximately 60-70°C. This increases the rate of the reaction, which is otherwise slow at room temperature.[\[9\]](#)

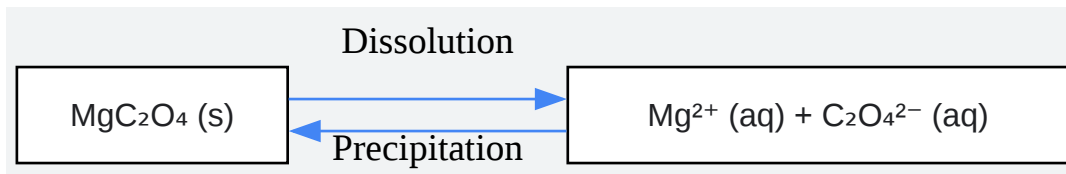
- Fill a buret with the standardized potassium permanganate solution and record the initial volume.
- Titrate the hot, acidified **magnesium oxalate** solution with the  $\text{KMnO}_4$  solution. Add the permanganate solution dropwise while continuously swirling the flask.
- The endpoint is reached when a faint pink color persists in the solution for at least 30 seconds. This indicates that all the oxalate ions have reacted.[6]
- Record the final volume of the  $\text{KMnO}_4$  solution used.
- Repeat the titration with additional samples of the saturated solution to ensure accuracy and precision.

## Calculation of $K_{sp}$

- Calculate moles of  $\text{MnO}_4^-$ :
  - $\text{Moles of MnO}_4^- = (\text{Molarity of KMnO}_4) \times (\text{Volume of KMnO}_4 \text{ used in liters})$
- Calculate moles of  $\text{C}_2\text{O}_4^{2-}$ :
  - From the stoichiometry of the balanced equation (5 moles of  $\text{C}_2\text{O}_4^{2-}$  react with 2 moles of  $\text{MnO}_4^-$ ), calculate the moles of oxalate in the titrated sample.
  - $\text{Moles of C}_2\text{O}_4^{2-} = (\text{Moles of MnO}_4^-) \times (5 \text{ mol C}_2\text{O}_4^{2-} / 2 \text{ mol MnO}_4^-)$
- Calculate the molarity of  $\text{C}_2\text{O}_4^{2-}$ :
  - $[\text{C}_2\text{O}_4^{2-}] = (\text{Moles of C}_2\text{O}_4^{2-}) / (\text{Volume of saturated solution used in liters})$
- Determine  $[\text{Mg}^{2+}]$  and calculate  $K_{sp}$ :
  - Since **magnesium oxalate** dissolves in a 1:1 molar ratio, the concentration of  $\text{Mg}^{2+}$  ions in the saturated solution is equal to the concentration of  $\text{C}_2\text{O}_4^{2-}$  ions.
  - $[\text{Mg}^{2+}] = [\text{C}_2\text{O}_4^{2-}]$
  - $K_{sp} = [\text{Mg}^{2+}][\text{C}_2\text{O}_4^{2-}] = [\text{C}_2\text{O}_4^{2-}]^2$

## Visualizations

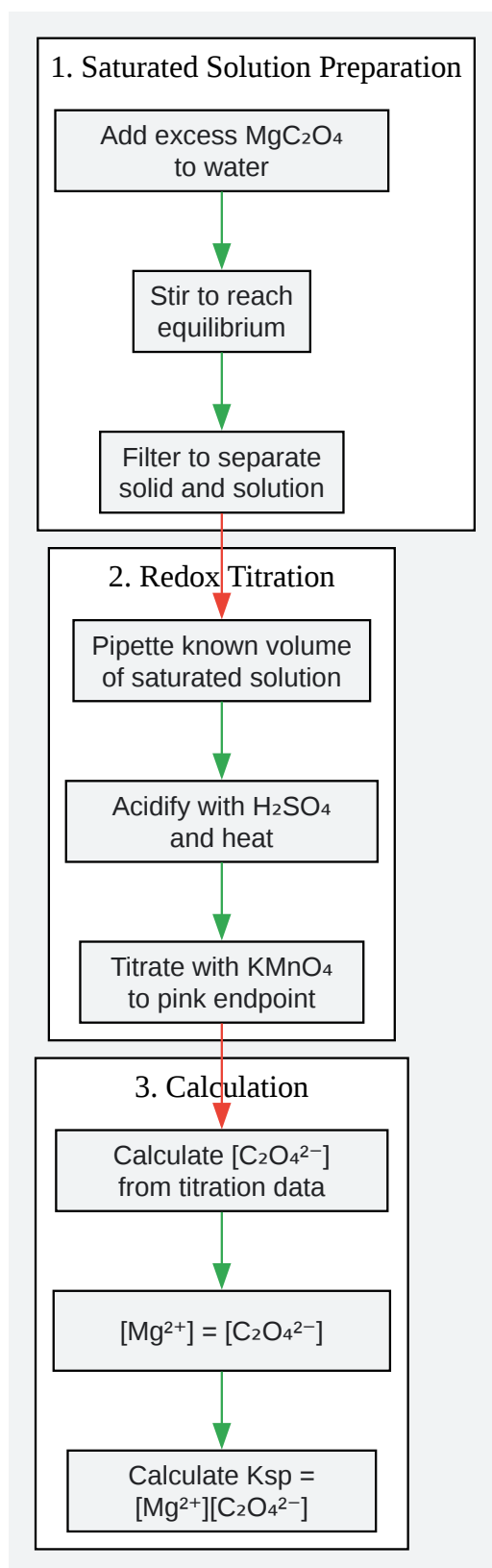
### Dissolution Equilibrium of Magnesium Oxalate



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Caption: Dynamic equilibrium between solid **magnesium oxalate** and its dissolved ions.

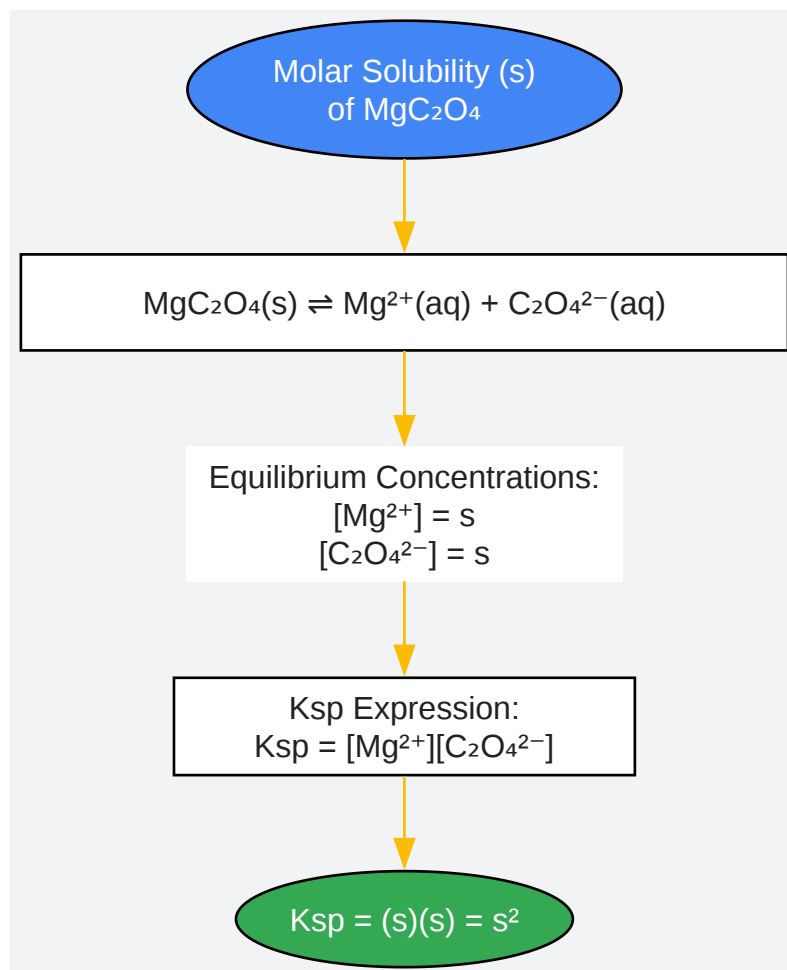
### Experimental Workflow for K<sub>sp</sub> Determination



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Caption: Step-by-step workflow for the experimental determination of  $K_{sp}$ .

## Relationship between Molar Solubility and Ksp



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Caption: Logical flow from molar solubility ( $s$ ) to the  $K_{sp}$  expression.

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